

"literature review of 1-Bromo-1-pentene synthesis"

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Compound of Interest

Compound Name: 1-Bromo-1-pentene

Cat. No.: B8396958

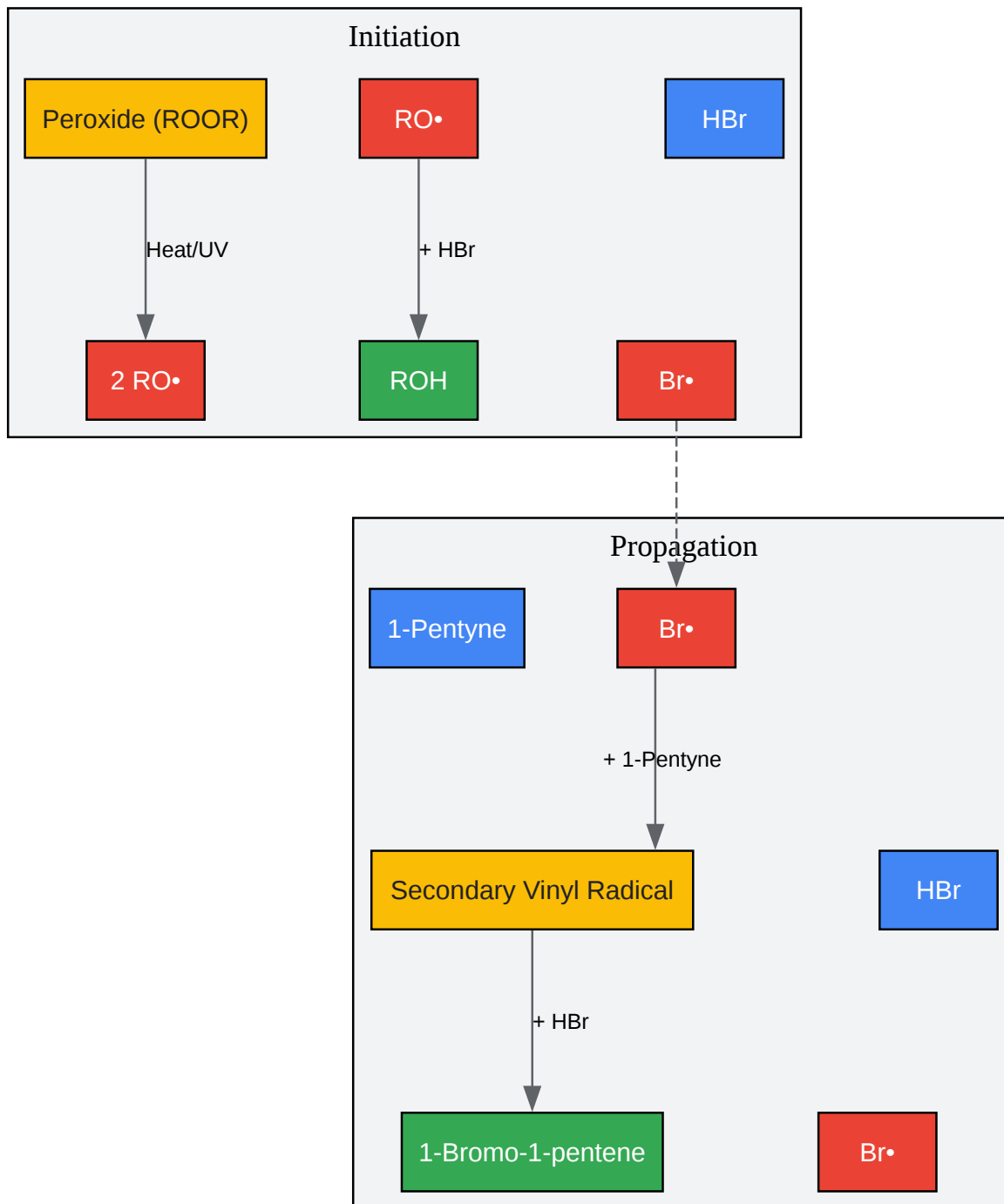
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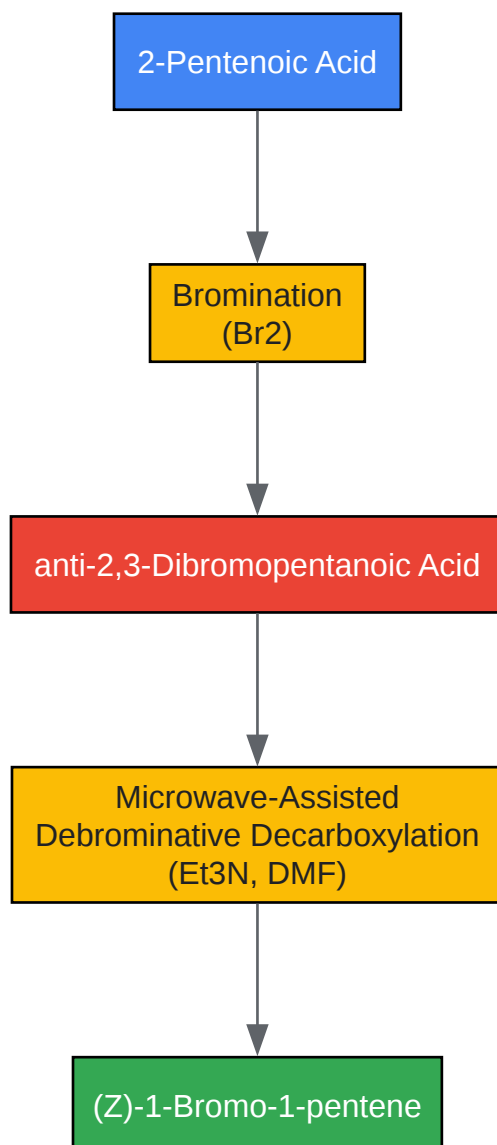
Anti-Markovnikov Hydrobromination of 1-Pentyne

A common and direct method for the synthesis of **1-bromo-1-pentene** is the anti-Markovnikov addition of hydrogen bromide (HBr) to 1-pentyne. This reaction proceeds via a free-radical chain mechanism, typically initiated by peroxides or UV light.^{[1][2]} The regioselectivity is governed by the formation of the more stable vinyl radical intermediate.^[3]

Reaction Mechanism

The reaction is initiated by the homolytic cleavage of a peroxide initiator (e.g., benzoyl peroxide or AIBN) to form radicals. These radicals then abstract a hydrogen atom from HBr to generate a bromine radical. The bromine radical adds to the terminal carbon of 1-pentyne, forming the more stable secondary vinyl radical. This radical then abstracts a hydrogen atom from another molecule of HBr to yield the **1-bromo-1-pentene** product and regenerate a bromine radical, thus propagating the chain reaction.^{[2][4]}





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